

Application Notes and Protocols for 2-Amino-2-(pyridin-3-yl)acetonitrile

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Compound of Interest

Compound Name: 2-Amino-2-(pyridin-3-yl)acetonitrile

Cat. No.: B148195

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For Researchers, Scientists, and Drug Development Professionals

These comprehensive guidelines provide essential information for the safe handling, storage, and use of **2-Amino-2-(pyridin-3-yl)acetonitrile** and its common salt forms. Adherence to these protocols is crucial to ensure personnel safety and maintain the integrity of the compound for research and development purposes.

Chemical and Physical Properties

2-Amino-2-(pyridin-3-yl)acetonitrile is a versatile intermediate in pharmaceutical synthesis. It is often supplied as a free base or as a hydrochloride (HCl) or dihydrochloride (2HCl) salt to improve its stability and solubility.

Property	2-Amino-2-(pyridin-3-yl)acetonitrile (Free Base)	2-Amino-2-(pyridin-3-yl)acetonitrile Hydrochloride	2-Amino-2-(pyridin-3-yl)acetonitrile Dihydrochloride
CAS Number	131988-63-1[1]	116033-55-7[2]	2413867-73-7[3]
Molecular Formula	C ₇ H ₇ N ₃ [1]	C ₇ H ₈ ClN ₃ [2]	C ₇ H ₉ Cl ₂ N ₃
Molecular Weight	133.15 g/mol [1]	169.61 g/mol [2]	206.07 g/mol [3]
Appearance	Solid (form may vary)	Solid, powder[3]	Solid, powder[3]
Solubility	Data not available	Data not available	Water: >50 mg/mL (predicted). The dihydrochloride salt form significantly enhances solubility in polar solvents.
Stability	Data not available	Data not available	Stable in acidic conditions (pH 2-4); degrades in alkaline environments. Hygroscopic, absorbs moisture.[4]
Melting Point	Data not available	Data not available	Data not available
Boiling Point	Data not available	Data not available	Data not available
LogP (Partition Coefficient)	0.60498 (Predicted)	Data not available	Data not available

Safety and Hazard Information

This compound and its salts are classified as hazardous. All personnel must review the Safety Data Sheet (SDS) before handling.

GHS Hazard Statements: H302 (Harmful if swallowed), H312 (Harmful in contact with skin), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H332 (Harmful if inhaled), H335 (May cause respiratory irritation).[3]

Signal Word: Warning[3]

Precautionary Statements:

- Prevention: P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P264 (Wash skin thoroughly after handling), P270 (Do not eat, drink or smoke when using this product), P271 (Use only outdoors or in a well-ventilated area), P280 (Wear protective gloves/protective clothing/eye protection/face protection).[3]
- Response: P301+P312 (IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell), P302+P352 (IF ON SKIN: Wash with plenty of soap and water), P304+P340 (IF INHALED: Remove person to fresh air and keep comfortable for breathing), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).[3]
- Storage: P403+P233 (Store in a well-ventilated place. Keep container tightly closed), P405 (Store locked up).[3]
- Disposal: P501 (Dispose of contents/container to an approved waste disposal plant).[3]

Storage and Handling Guidelines

Proper storage and handling are essential to maintain the quality of **2-Amino-2-(pyridin-3-yl)acetonitrile** and to prevent exposure.

Storage

- Temperature: Store at room temperature or under refrigeration (2-8°C) as indicated by the supplier.[5]
- Atmosphere: Store in a dry, well-ventilated place. For the hygroscopic dihydrochloride salt, storage under an inert atmosphere (e.g., argon or nitrogen) in a desiccator is recommended. [4]
- Container: Keep the container tightly sealed to prevent moisture absorption and contamination.

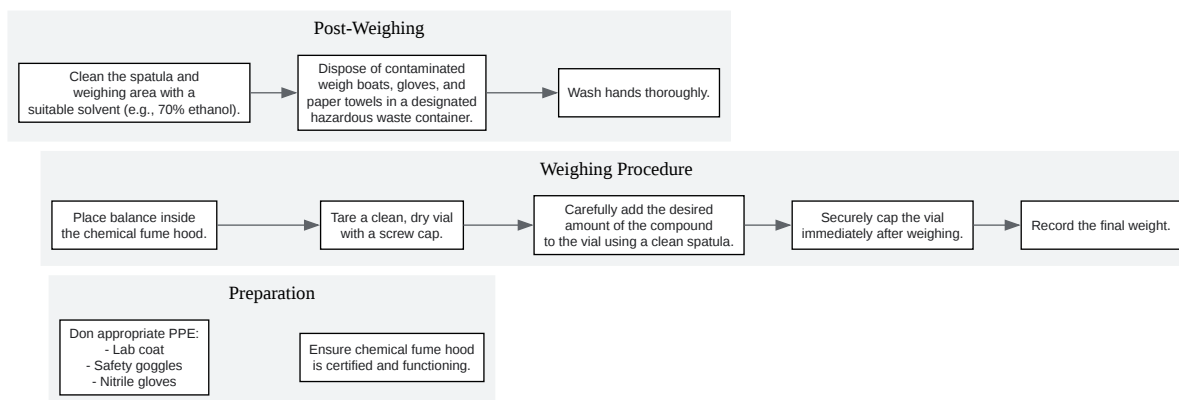
Handling

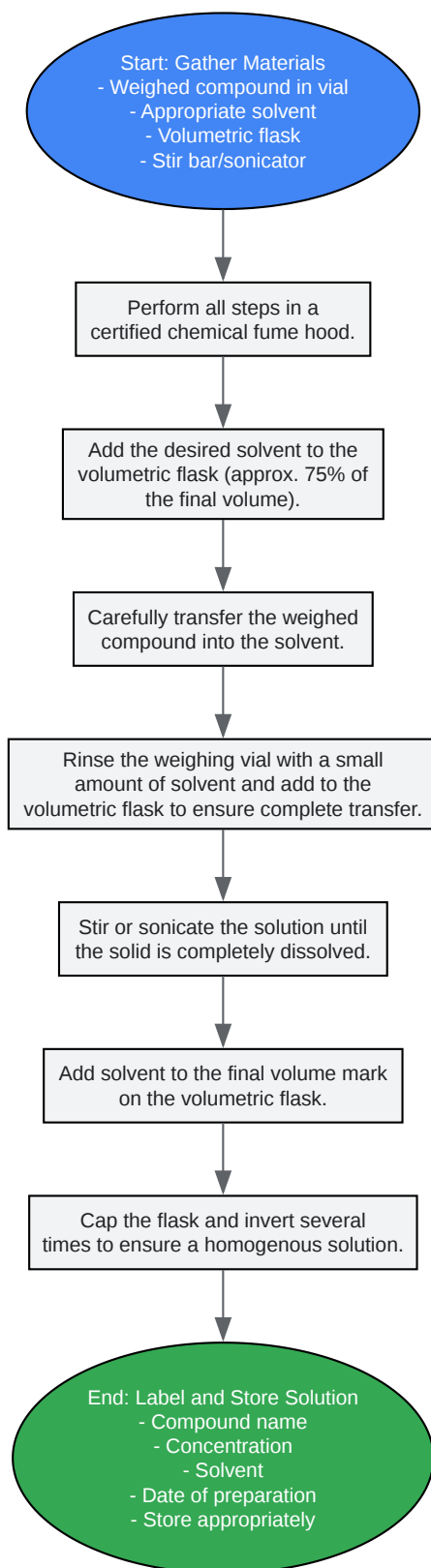
- Engineering Controls: Always handle this compound in a certified chemical fume hood to avoid inhalation of dust.
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles or a face shield.
 - Hand Protection: Wear nitrile or other appropriate chemical-resistant gloves.
 - Body Protection: Wear a lab coat and ensure skin is not exposed.
- Weighing: When weighing the powder, do so within the fume hood. Use disposable weigh boats and spatulas. Minimize the creation of dust.
- Solution Preparation: When preparing solutions, add the solid to the solvent slowly while stirring in a closed or partially covered vessel within a fume hood.

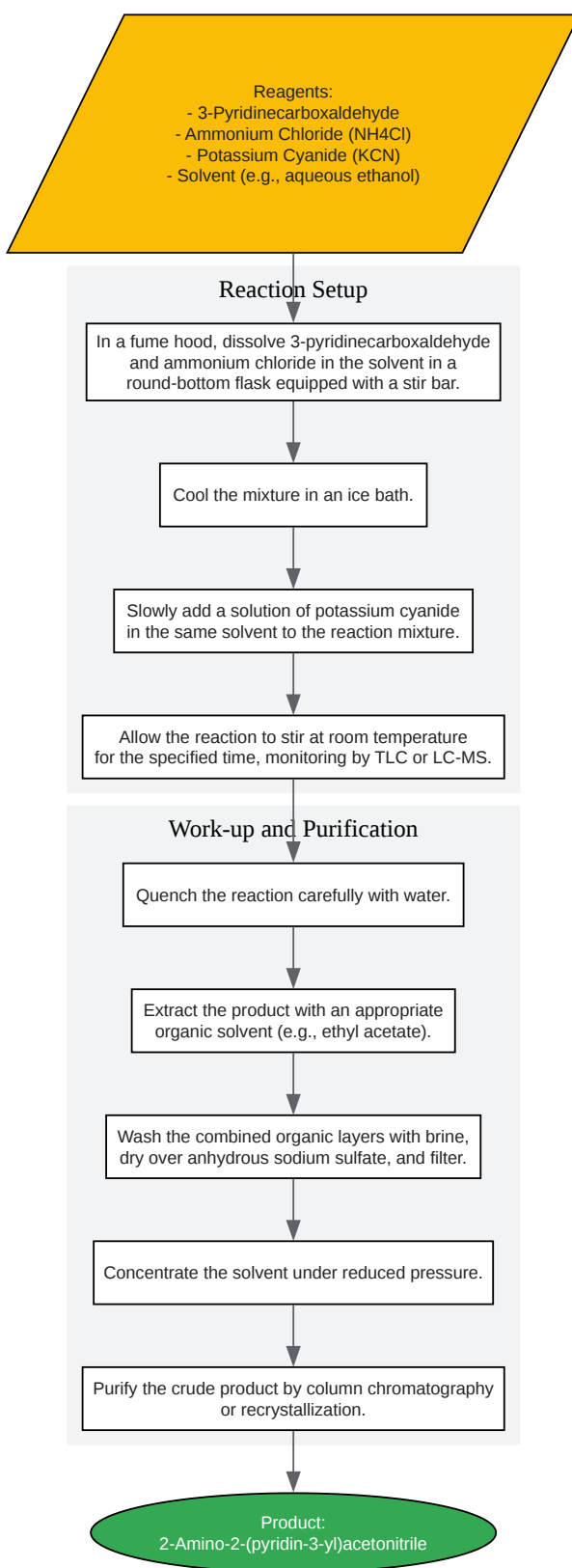
Experimental Protocols

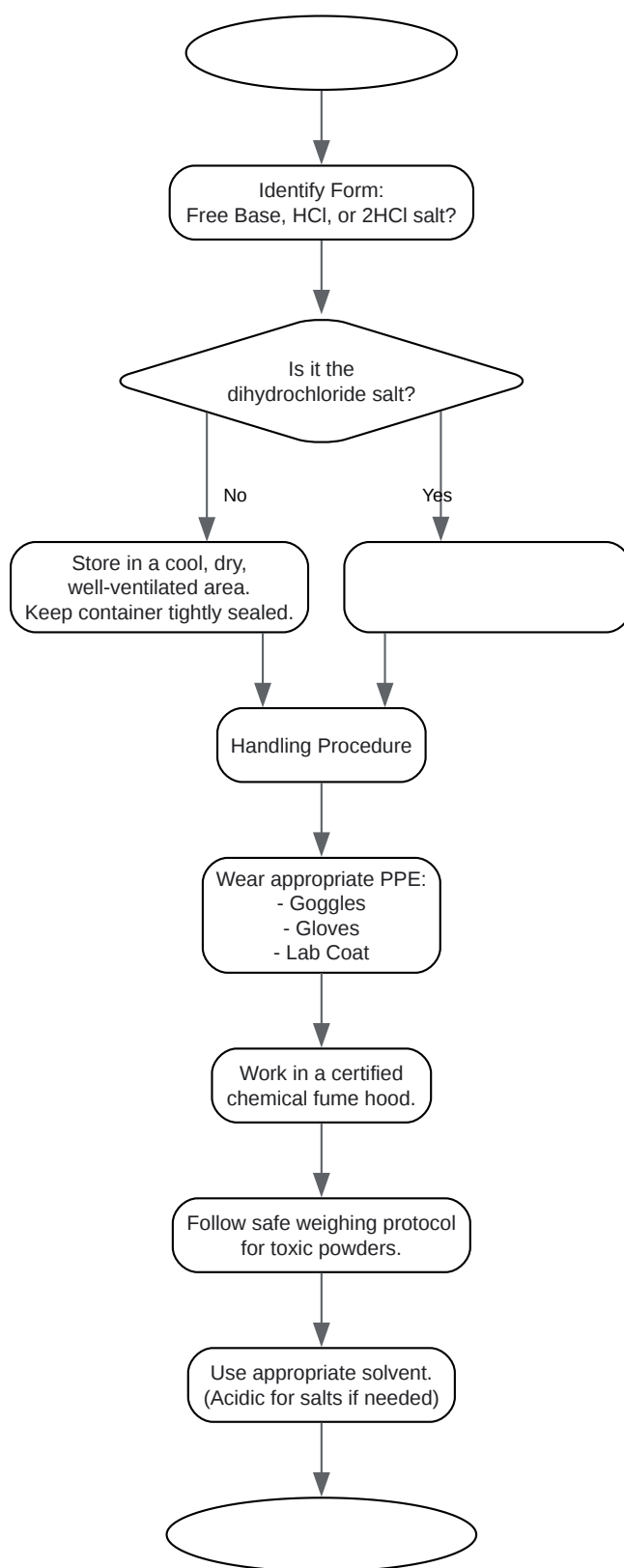
Protocol for Weighing of 2-Amino-2-(pyridin-3-yl)acetonitrile

This protocol minimizes the risk of exposure when weighing the powdered compound.









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